

Application Note: Quantification of Aluminum in Water Using Mordant Blue 29

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mordant Blue 29

Cat. No.: B15547470

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Introduction

Aluminum is a ubiquitous element in the earth's crust and can be found in various forms in natural water sources.[1] While generally not considered a significant health risk at low concentrations, elevated levels of aluminum in drinking water can be a concern and may indicate issues with water treatment processes where aluminum salts are often used as coagulants.[1] Therefore, accurate and reliable quantification of aluminum in water is crucial for environmental monitoring, public health, and industrial process control.[2]

This application note details a robust and cost-effective spectrophotometric method for the determination of aluminum in water samples using **Mordant Blue 29**, also known as Eriochrome Cyanine R (ECR).[3][4][5] This colorimetric method is based on the formation of a distinctively colored complex between aluminum ions and **Mordant Blue 29** dye in a buffered solution.[6][7] The intensity of the resulting color is directly proportional to the aluminum concentration and can be measured using a standard spectrophotometer.

Principle of the Method

In a slightly acidic buffered medium (pH 6.0), dilute solutions of aluminum react with **Mordant Blue 29** to form a red to pink complex.[6][7] This complex exhibits a maximum absorbance at a

wavelength of approximately 535 nm.[6][7] To account for background color and turbidity in the sample, a blank is prepared by adding EDTA, which complexes the aluminum and prevents its reaction with the dye.[6] The difference in absorbance between the sample and the blank is then used to determine the aluminum concentration.

Quantitative Data Summary

The performance of the **Mordant Blue 29** method for aluminum quantification has been evaluated in several studies. The key quantitative parameters are summarized in the tables below.

Table 1: Method Performance Characteristics

Parameter	Value	Reference
Applicable Concentration Range	20 - 300 µg/L (0.02 - 0.3 mg/L)	[6]
Wavelength of Maximum Absorption (λ _{max})	535 nm	[6][7]
pH	6.0	[6]
Limit of Detection (LOD)	0.0020 mg/L	[3]
Limit of Quantification (LOQ)	0.0126 mg/L	[3]
Linear Range	0.01 - 0.50 mg/L	[3]

Table 2: Inter-laboratory Study on Precision and Accuracy

Sample Description	Number of Laboratories	True Aluminum Concentration (µg/L)	Relative Standard Deviation (%)	Relative Error (%)
Synthetic sample in distilled water	27	520	34.4	1.7
Synthetic sample with Ba and Be in distilled water	35	50	38.5	22.0
Synthetic sample with multiple metals in distilled water	26	500	-	-

Data from Standard Methods for the Examination of Water and Wastewater.[6]

Experimental Protocols

Reagents and Materials

- **Mordant Blue 29** (Eriochrome Cyanine R) Reagent: Prepare by dissolving the appropriate amount of dye in deionized water. A 5 mmol/L stock solution can be prepared by dissolving 0.6704 g of ECR in deionized water and diluting to 250 mL.[3]
- Aluminum Standard Solution (100 mg/L): A certified aluminum standard solution is recommended.
- Buffer Solution (pH 6.0): An acetic acid-sodium acetate buffer is suitable.[7]
- Ascorbic Acid Solution: To reduce interferences from oxidizing agents.
- EDTA Solution (0.01 M): For preparation of the blank.[7]
- Sulfuric Acid (0.02 N)[7]
- Sodium Hydroxide (1.0 N)[7]

- Methyl Orange Indicator[7]
- Deionized Water: Free from aluminum contamination.
- Glassware: All glassware should be thoroughly cleaned and rinsed with acid and deionized water to prevent aluminum contamination.[7]

Sample Handling and Preparation

- Collect water samples in clean, acid-rinsed plastic bottles.[6]
- Analyze samples as soon as possible after collection. The maximum holding time is 6 months.[6]
- If determining soluble aluminum, filter the sample through a 0.45- μ m membrane filter. Discard the first 50 mL of filtrate.[6] Do not use filter paper, as it can adsorb soluble aluminum.[6]
- For total aluminum determination, acid digestion of the sample may be required.

Preparation of Calibration Curve

- Prepare a series of aluminum standards by diluting the stock aluminum solution to cover the expected concentration range of the samples (e.g., 0.05, 0.1, 0.2, 0.3 mg/L).
- To 25 mL volumetric flasks, add a known volume of each standard solution.
- Add 0.5 mL of 0.02 N Sulfuric acid and mix.[7]
- Add 0.5 mL of ascorbic acid solution and mix.[7]
- Add 5 mL of buffer solution (pH 6.0) and mix.[7]
- Accurately pipet 2.5 mL of the **Mordant Blue 29** reagent into each flask and mix.[7]
- Dilute to the 25 mL mark with deionized water and mix thoroughly.[7]
- Allow the color to develop for at least 5 minutes, but no longer than 15 minutes.[7]

- Measure the absorbance of each standard at 535 nm against a reagent blank (prepared with deionized water instead of the aluminum standard).
- Plot a calibration curve of absorbance versus aluminum concentration.

Sample Analysis

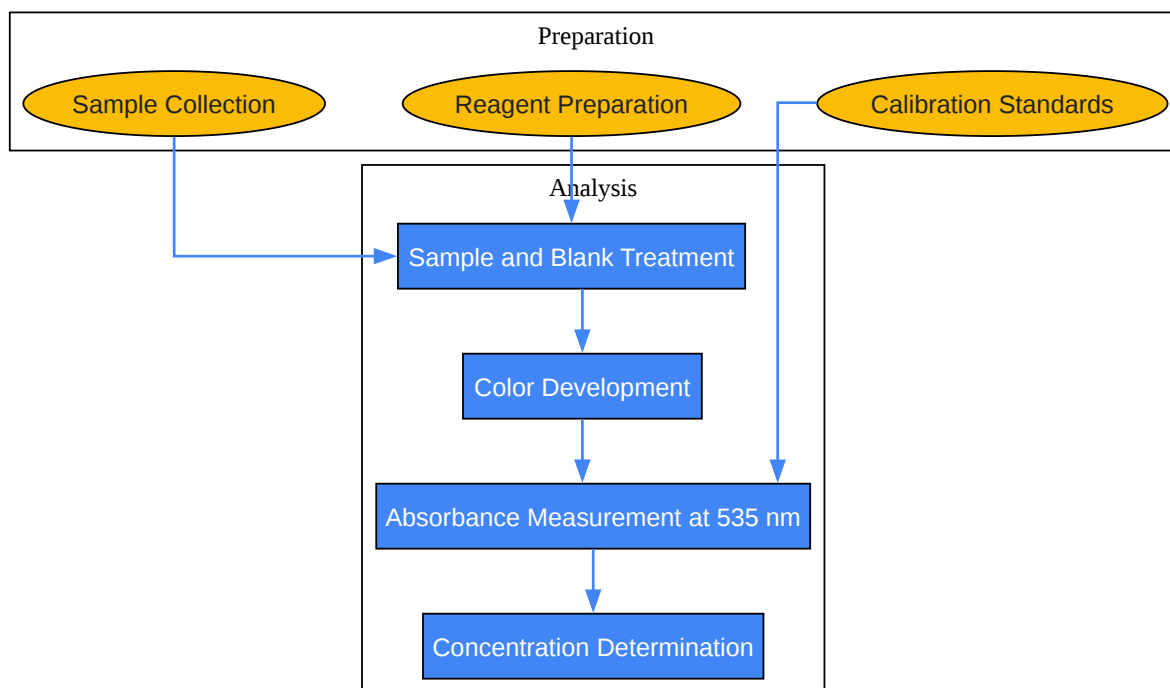
- Take two equal aliquots of the water sample.
- To one aliquot (the "blank"), add 0.5 mL of 0.01 M EDTA solution.[\[7\]](#) This will serve as the instrument blank to correct for sample color and turbidity.[\[6\]](#)
- Treat both the sample and the blank aliquots as described in steps 3-8 of the "Preparation of Calibration Curve" section.
- Set the spectrophotometer to zero absorbance using the EDTA-containing blank.[\[7\]](#)
- Measure the absorbance of the sample aliquot between 5 and 15 minutes after adding the dye.[\[7\]](#)
- Determine the aluminum concentration in the sample from the calibration curve.

Interferences

Several ions can interfere with the determination of aluminum by this method.

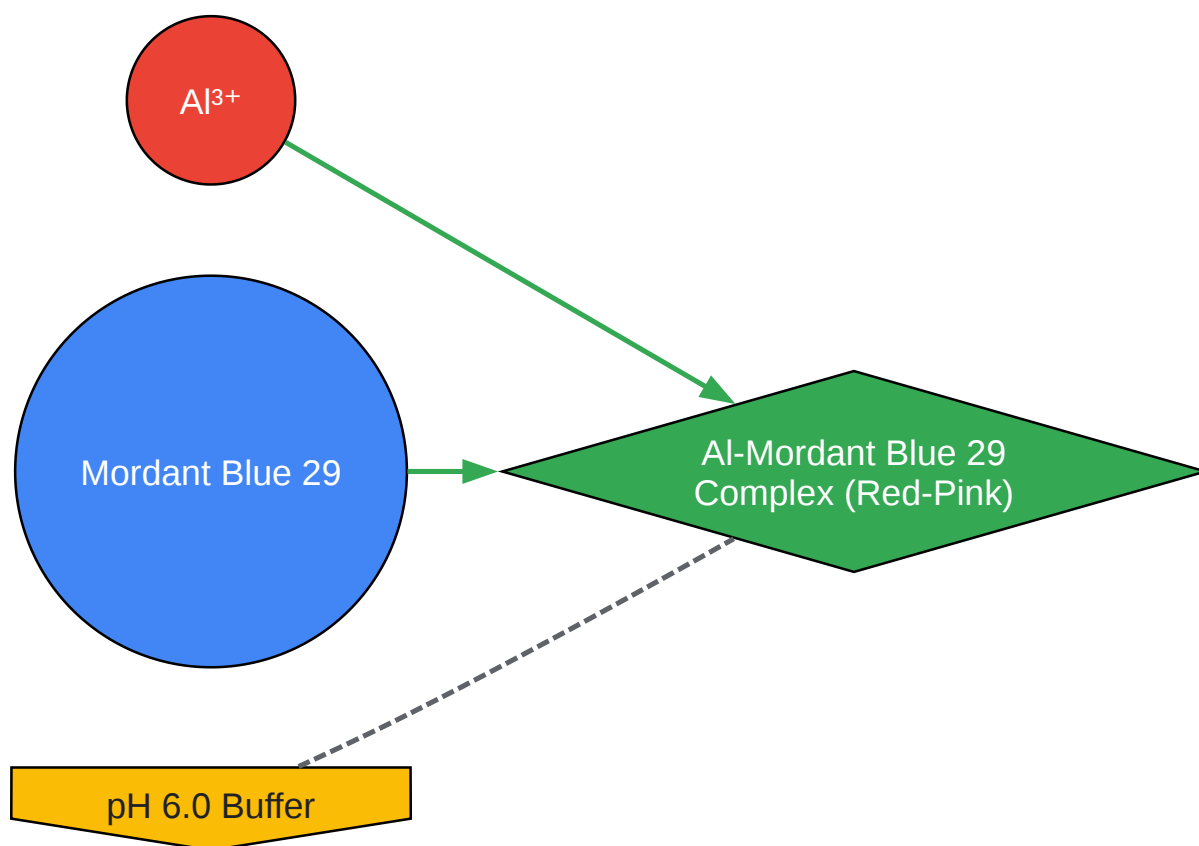
- Fluoride and Polyphosphates: Cause negative errors. Procedures are available for removing these interferences.[\[6\]](#)
- Alkalinity: Can interfere but is removed by acidifying the sample.[\[6\]](#)
- Sulfate: Does not interfere up to a concentration of 2000 mg/L.[\[6\]](#)
- Iron (III): Can be masked by adding a suitable agent like sodium cyanide.[\[8\]](#)

Visualizations



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Caption: Experimental workflow for aluminum quantification.



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Caption: Formation of the colored aluminum complex.

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